

Commercial Availability and Technical Applications of Bezafibrate-d4: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bezafibrate-d4

Cat. No.: B562651

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This technical guide provides an in-depth overview of the commercial suppliers, availability, and key experimental applications of **Bezafibrate-d4**. The information is tailored for researchers, scientists, and professionals involved in drug development and bioanalytical studies.

Commercial Suppliers and Product Specifications

Bezafibrate-d4, a deuterated analog of Bezafibrate, is primarily utilized as an internal standard in quantitative bioanalytical assays. Its commercial availability is crucial for researchers requiring a stable, isotopically labeled compound for mass spectrometry-based methods. Below is a summary of a known supplier and typical product specifications.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Axios Research	AR-B01565	1189452-53-6	C ₁₉ H ₁₆ D ₄ ClNO ₄	365.85

Table 1: Commercial Supplier and Product Details for **Bezafibrate-d4**. Data sourced from Axios Research[1].

Experimental Protocol: Quantification of Bezafibrate in Human Plasma using LC-MS/MS

Bezafibrate-d4 is essential as an internal standard (IS) for the accurate quantification of Bezafibrate in biological matrices. The following protocol is a detailed methodology for its use in an LC-MS/MS assay for human plasma analysis.[\[2\]](#)

Materials and Reagents

- Bezafibrate (purity $\geq 99.8\%$)
- **Bezafibrate-d4** (Internal Standard, IS)
- Acetonitrile (HPLC grade)
- Formic acid (AR grade)
- Water (Milli-Q or equivalent)
- Human plasma (blank)

Sample Preparation

- Pipette 100 μL of human plasma into a 10 mL centrifuge tube.
- Add 50 μL of the **Bezafibrate-d4** internal standard working solution (20 $\mu\text{g/mL}$).
- Vortex the mixture for 5 seconds.
- Perform protein precipitation by adding 1 mL of acetonitrile.
- Vortex the sample vigorously for 30 seconds.
- Centrifuge the sample at 4600 rpm for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial.
- Inject a 5 μL aliquot of the supernatant into the LC-MS/MS system for analysis.[\[2\]](#)

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

- LC System: Acquity UPLC or equivalent
- Column: Sunfire C18, 3.5 μm , 2.1 x 50 mm
- Mobile Phase: A mixture of formic acid, water, and acetonitrile.
- Flow Rate: 0.30 mL/min
- Mode: Isocratic elution
- Run Time: 2.5 minutes
- Autosampler Temperature: 10 $^{\circ}\text{C}$
- Injection Volume: 5 μL
- Mass Spectrometer: Acquity Tandem Quadrupole Detector or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
- Detection Mode: Single Ion Recording (SIR)
- SIR Transitions:
 - Bezafibrate: m/z 360.01
 - **Bezafibrate-d4** (IS): m/z 364.01
- Dwell Time: 0.5 s
- Capillary Voltage: 3 kV
- Desolvation Gas Flow: 500 L/hr
- Cone Gas Flow: 50 L/hr[2]

The following diagram illustrates the experimental workflow for sample preparation and analysis.



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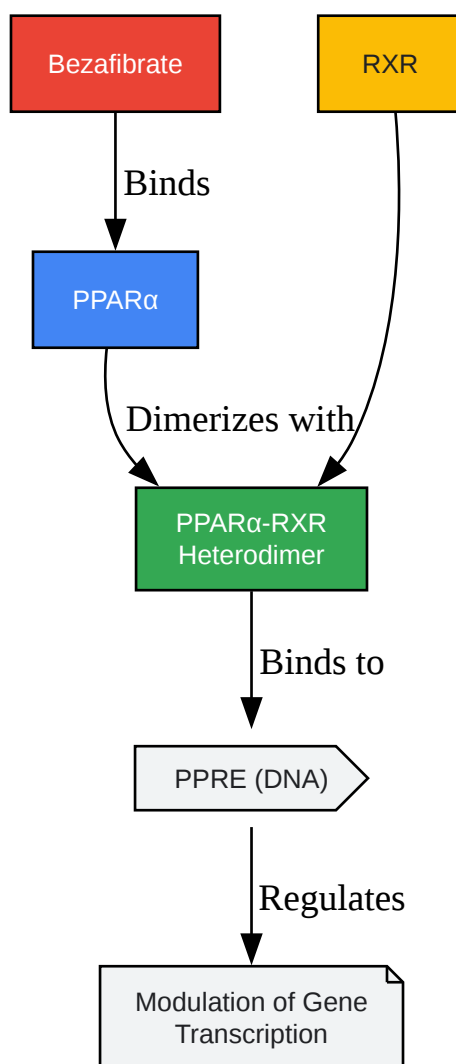
LC-MS/MS Sample Preparation Workflow

Signaling Pathway: Bezafibrate as a PPAR α Agonist

Bezafibrate exerts its lipid-lowering effects primarily through the activation of the Peroxisome Proliferator-Activated Receptor Alpha (PPAR α).^{[3][4]} PPAR α is a ligand-activated transcription factor that plays a critical role in the regulation of lipid metabolism.

Upon binding to Bezafibrate, PPAR α forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) located in the promoter regions of target genes. This binding event modulates the transcription of genes involved in fatty acid uptake, β -oxidation, and lipoprotein metabolism, leading to a reduction in triglycerides and an increase in HDL cholesterol.

The diagram below outlines this signaling cascade.



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Bezafibrate-PPARα Signaling Pathway

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References

- 1. Bezafibrate-d4 - CAS - 1189452-53-6 | Axios Research [axios-research.com]
- 2. oatext.com [oatext.com]

- 3. Bezafibrate | C₁₉H₂₀ClNO₄ | CID 39042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. E2G [e2g-portal.stanford.edu]
- To cite this document: BenchChem. [Commercial Availability and Technical Applications of Bezafibrate-d4: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b562651#commercial-suppliers-and-availability-of-bezafibrate-d4]

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